

alpha-D-Glucopyranose, pentaacetate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-D-Glucopyranose, pentaacetate*

Cat. No.: *B1139843*

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An In-depth Technical Guide to α -D-Glucopyranose Pentaacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of α -D-Glucopyranose pentaacetate, including its molecular weight and formula. It also details an experimental protocol for its synthesis and characterization, targeting professionals in research and drug development.

Quantitative Data Summary

The key quantitative properties of α -D-Glucopyranose pentaacetate are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₆ H ₂₂ O ₁₁	[1] [2] [3] [4] [5]
Molecular Weight	390.34 g/mol	[1] [3] [4] [5]
CAS Number	604-68-2	[2] [3] [4]
Melting Point	109 - 114 °C	[4]
Optical Rotation	$[\alpha]_{D^{20}} = 99 - 104^{\circ}$	[4]
Appearance	White to almost white powder	[4]

Experimental Protocols

This section details a common experimental procedure for the synthesis of α -D-Glucopyranose pentaacetate.

2.1. Synthesis of α -D-Glucopyranose Pentaacetate via Acetic Anhydride

This protocol is a common method for the acetylation of D-glucose.

Materials:

- D-glucose
- Acetic anhydride
- Perchloric acid (70%)
- Ice water
- Ethanol

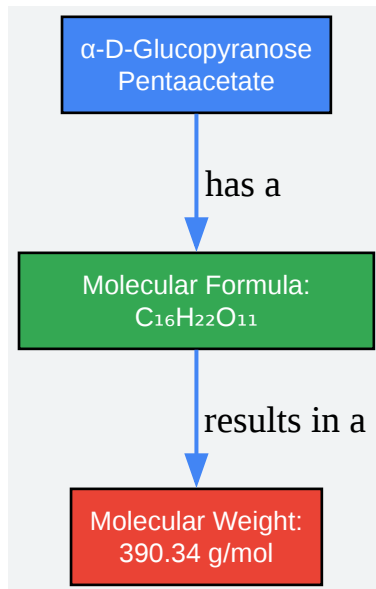
Procedure:

- In a conical flask, combine D-glucose with 10 ml of acetic anhydride.

- With constant swirling, add 0.7 ml of 70% perchloric acid dropwise using a pipette. Ensure the temperature does not exceed 35 °C.[6]
- Allow the mixture to stand at room temperature for 30 minutes.[6]
- Pour the reaction mixture into a beaker containing ice water.
- Stir the mixture vigorously to facilitate the formation of the product.
- Filter the resulting solid product and wash it thoroughly with cold water.[6]
- Dry the solid and recrystallize it from hot ethanol to obtain pure α -D-Glucopyranose pentaacetate.[6]

Logical Relationship Diagram

The following diagram illustrates the logical connection between the chemical compound, its elemental composition (formula), and its calculated mass (molecular weight).



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Caption: Logical flow from compound name to its formula and molecular weight.

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- To cite this document: BenchChem. [alpha-D-Glucopyranose, pentaacetate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139843#alpha-d-glucopyranose-pentaacetate-molecular-weight-and-formula]

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